

4-Methoxy-3-pyrrolin-2-one CAS number and molecular formula

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Compound of Interest

Compound Name: 4-Methoxy-3-pyrrolin-2-one

Cat. No.: B1330445

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An In-Depth Technical Guide to 4-Methoxy-3-pyrrolin-2-one

For Researchers, Scientists, and Drug Development Professionals

Core Compound Identification

CAS Number: 69778-83-2 Molecular Formula: $C_5H_7NO_2$

This document provides a comprehensive overview of **4-Methoxy-3-pyrrolin-2-one**, a heterocyclic compound of interest in medicinal chemistry and natural product synthesis. The information presented herein is intended for researchers, scientists, and professionals in the field of drug development.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **4-Methoxy-3-pyrrolin-2-one** is presented in the table below. This data is essential for its handling, characterization, and application in experimental settings.

Property	Value
IUPAC Name	4-methoxy-1,5-dihydro-2H-pyrrol-2-one
Molecular Weight	113.116 g/mol
Physical Form	Solid
Storage Temperature	Room Temperature (Sealed in dry conditions)

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **4-Methoxy-3-pyrrolin-2-one** is not readily available in the reviewed literature, several general synthetic strategies for the broader class of 3-pyrrolin-2-ones have been described. These methods can serve as a foundation for the targeted synthesis of the methoxy-substituted analog.

One common approach involves multicomponent reactions. For instance, a general procedure for the synthesis of polysubstituted 3-hydroxy-3-pyrroline-2-ones involves the reaction of an aromatic aldehyde, an amine, and sodium diethyl oxalacetate in the presence of citric acid and absolute ethanol. The mixture is stirred at room temperature under an argon atmosphere.^[1] This method, through the appropriate selection of starting materials, could potentially be adapted for the synthesis of **4-methoxy-3-pyrrolin-2-one**.

The mechanism for such a three-component reaction is proposed to proceed through an acid-catalyzed condensation of the aromatic aldehyde and amine to form an imine, which is then protonated. Concurrently, sodium diethyl oxalacetate forms an enol derivative in the acidic environment. These intermediates then react to form the pyrrolinone ring structure.^[1]

Another synthetic approach to functionalized 3-pyrrolin-2-ones involves the reaction of N,N-dimethylated aromatic α -amino acids with oxalyl chloride, followed by solvolysis with methanol. This method yields 4-aryl-3-chloro-5-methoxy-1-methyl-3-pyrrolin-2-ones and demonstrates the feasibility of introducing a methoxy group at the 5-position.^[2]

For the specific synthesis of 4-alkoxy-2,2'-bipyrroles, a diversity-oriented strategy starting from 4-hydroxyproline has been reported, indicating a potential pathway for the introduction of an alkoxy group at the 4-position of a pyrrole-related structure.

Biological Significance and Potential Signaling Pathways

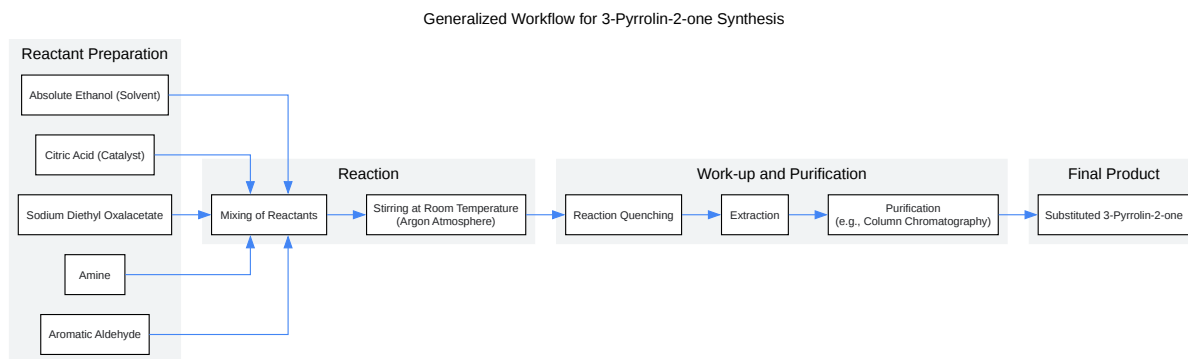
The **4-methoxy-3-pyrrolin-2-one** moiety is a crucial component of several bioactive natural products, most notably the antibiotic althiomycin.[3] Althiomycin exhibits broad-spectrum antibacterial activity, and the **4-methoxy-3-pyrrolin-2-one** fragment is considered a key pharmacophore responsible for this biological activity.[3] This suggests that **4-Methoxy-3-pyrrolin-2-one** itself, or its derivatives, may possess antibacterial properties.

While specific signaling pathways directly modulated by **4-Methoxy-3-pyrrolin-2-one** have not been elucidated in the available literature, its presence in a potent antibiotic like althiomycin points towards a mechanism of action that likely involves the disruption of essential bacterial processes. The antibacterial action of althiomycin is known to be through the inhibition of protein synthesis in prokaryotes. Therefore, it is plausible that **4-Methoxy-3-pyrrolin-2-one** contributes to this inhibition.

Further research is required to determine the precise molecular targets and signaling pathways affected by this compound. Given the general role of pyrrolinone derivatives in various biological activities, including antimicrobial and anti-inflammatory actions, potential areas of investigation could include pathways related to bacterial cell wall synthesis, protein synthesis, or inflammatory responses in mammalian cells.

Experimental Workflow for Synthesis

The following diagram illustrates a generalized experimental workflow for the synthesis of substituted 3-pyrrolin-2-ones based on a multicomponent reaction strategy.



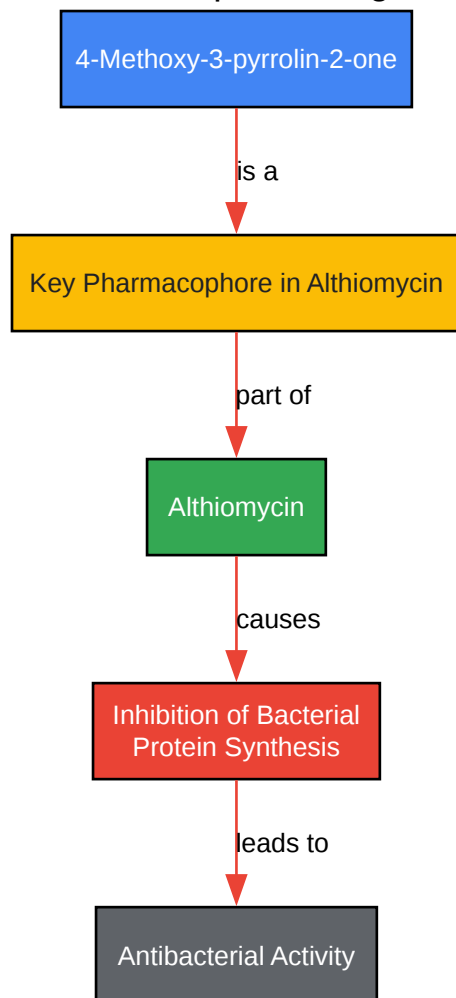
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Caption: A generalized workflow for the synthesis of 3-pyrrolin-2-one derivatives.

Potential Logical Relationship in Biological Activity

The following diagram illustrates the logical relationship between **4-Methoxy-3-pyrrolin-2-one** and its potential biological activity, based on its presence in the antibiotic althiomycin.

Logical Relationship to Biological Activity



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Caption: Postulated link between the compound and its antibacterial effect.

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References

- 1. Synthesis and evaluation of the antioxidant activity of 3-pyrroline-2-ones: experimental and theoretical insights - PMC [pmc.ncbi.nlm.nih.gov]

- 2. [researchgate.net \[researchgate.net\]](#)
- 3. [researchgate.net \[researchgate.net\]](#)
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